

# Application Note: Experimental Design for Gas-Phase Chlorine Radical Kinetics

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## Compound of Interest

Compound Name: Chlorine

CAS No.: 7782-50-5

Cat. No.: B1223078

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## Abstract

The study of **chlorine** atom (

) kinetics in the gas phase is critical for understanding atmospheric oxidation cycles and optimizing industrial chlorination processes. However, the extreme reactivity of **chlorine** radicals and the corrosive nature of molecular **chlorine** (

) present significant experimental challenges. This guide details the construction of a Photochemical Flow Tube Reactor designed for relative rate kinetic measurements. It prioritizes material compatibility, system passivation, and precise radical generation, ensuring data integrity and operator safety.

## Safety Protocol: The Zero-Compromise Baseline

**WARNING:** **Chlorine** gas is an acute respiratory irritant and a strong oxidizer.[1] The following protocols are non-negotiable.

Hazard Class	Critical Control Measure
Inhalation Toxicity	All experiments must be housed within a negative-pressure fume hood. A localized "snorkel" exhaust should be positioned directly over the reactor exhaust.
Corrosivity	Regulators must be Monel or Hastelloy. Stainless steel (316L) is acceptable only if dry, but PFA (Perfluoroalkoxy) is preferred for all downstream low-pressure lines.
Leak Detection	Install fixed sensors (set point: 0.5 ppm). Keep a squeeze bottle of ammonium hydroxide ( ) nearby; a white cloud ( ) confirms micro-leaks.
Scrubbing	Never vent directly. Exhaust must pass through a scrubber containing 10-20% NaOH and sodium thiosulfate to neutralize oxidizers.

## Experimental Strategy: The Relative Rate Method

Directly measuring the absolute concentration of transient

radicals is fraught with uncertainty due to rapid wall losses and instrument calibration difficulties. Therefore, the Relative Rate Method is the industry standard for kinetic accuracy.

The Concept: You react the target species (

) and a well-characterized

compound simultaneously with

. By comparing their decay rates, you eliminate the need to know the absolute

concentration.

The Mechanism:

The Governing Equation:

Where

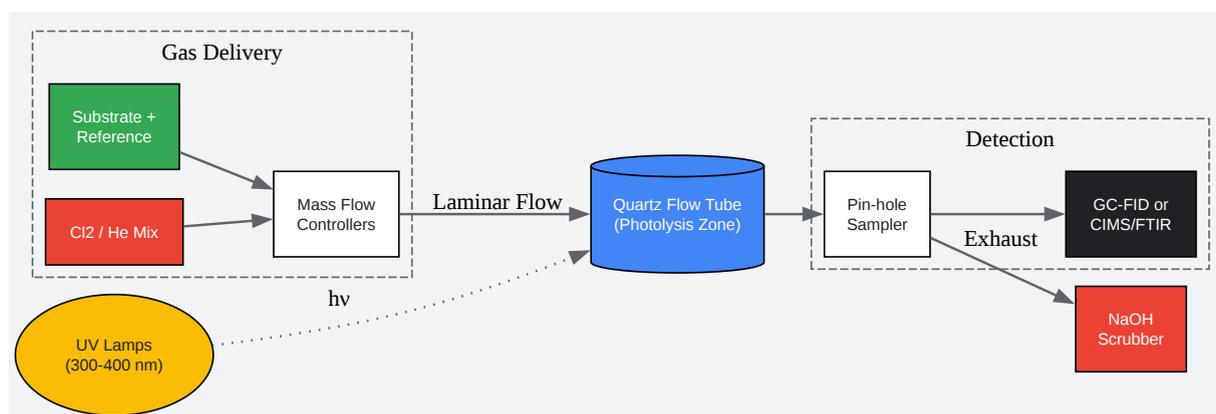
is known, and the slope of the plot yields

## Hardware & Materials Configuration

### The Photochemical Flow Reactor

The core setup utilizes a quartz flow tube surrounded by UV lamps to photolyze

gas, generating radicals in situ.



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Figure 1: Schematic of a Photochemical Flow Tube Reactor.

is photolyzed to generate radicals which react with the substrate and reference compounds as they travel down the tube.

## Material Selection Guide

Radical chemistry is plagued by "wall effects" where radicals recombine on surfaces.

Component	Material	Notes
Tubing (Gas Delivery)	PFA (Perfluoroalkoxy)	Superior to PTFE; translucent (allows visual check for condensation) and chemically inert.
Reactor Body	Quartz	Required for UV transmission. Borosilicate glass cuts off UV <300nm, limiting photolysis efficiency.
Fittings	PFA or Stainless Steel	If Steel: Must be coated (e.g., SilcoNert®) to prevent catalytic decomposition of chlorinated organics.
Seals	Encapsulated Viton	Standard Viton degrades in wet Use Teflon-encapsulated O-rings.

## Protocol 1: System Passivation

Context: Fresh stainless steel or quartz surfaces have active sites (metal oxides, silanols) that destroy

radicals and adsorb reactants, causing "hysteresis" in your data. Passivation is mandatory before every campaign.

- Clean: Flush lines with dry Nitrogen (

- ) for 2 hours to remove moisture. Moisture +  
= Hydrochloric Acid (  
) , which corrodes steel.
- Condition: Flow high-concentration  
(e.g., 500 ppm in  
) through the entire reactor (bypassing the detector) for 4–6 hours.
    - Mechanism:<sup>[1][2][3][4][5]</sup> This saturates active surface sites with Cl atoms, creating a stable "chlorinated" layer.
  - Wall Coating (Optional but Recommended): For extremely reactive radicals, coat the quartz reactor walls with Halocarbon Wax (dissolved in acetone, poured through, and dried). This creates a chemically inert hydrophobic surface.
  - Verification: Run a "blank" experiment (Lights OFF). If the Substrate/Reference signal is stable (<1% drift over 30 mins), the system is passivated.

## Protocol 2: Kinetic Measurement Workflow

### Step 1: Preparation

- Carrier Gas: Use Ultra-High Purity (UHP) Helium or Nitrogen.
- Reactant Mixtures: Prepare dilute bulbs (0.1% - 1.0%) of your Substrate and Reference compound in the carrier gas.
- **Chlorine** Source: Connect a cylinder of 1%  
  
in Helium.

### Step 2: Establish Baseline (Lights OFF)

- Flow Substrate, Reference, and  
  
through the reactor.

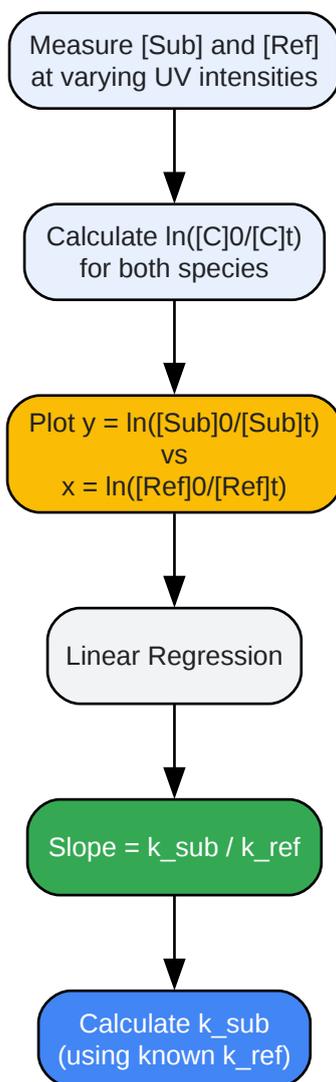
- Allow signal to stabilize on the detector (GC-FID or FTIR).
- Record the initial concentrations  
and  
.
- Note: Ensure  
  
is in excess (pseudo-first-order conditions) or sufficiently high to generate enough radicals upon photolysis.

### Step 3: Reaction (Lights ON)

- Turn on the UV lamps.
- Vary the UV Intensity (using neutral density filters) or Vary the Exposure Time (by changing total flow rate).
  - Why? This changes the total radical exposure (  
  
) without needing to know the absolute value of  
.
- Measure the remaining concentrations  
and  
at each step.

### Step 4: Data Visualization & Analysis

Plot the natural logs of the decays against each other.[6]



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Figure 2: Data analysis workflow for the Relative Rate Method. Linearity confirms the absence of secondary interfering reactions.

## Troubleshooting & Validation

Observation	Root Cause	Corrective Action
Non-Zero Intercept	Dark reaction occurring.	Check for thermal reaction between and substrate (Lights OFF test).
Curved Plot	Secondary Chemistry.	Products are reacting with or reforming the reactant. Reduce conversion to <20%.
Signal Noise	Lamp Instability.	Allow UV lamps to warm up for 30 mins. Monitor lamp current.
Corrosion	Moisture in lines.	Install molecular sieve traps on carrier gas lines. Never use traps on the line itself.

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